

# N3-PEG12-Hydrazide safety, handling, and MSDS information

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## Compound of Interest

Compound Name: N3-PEG12-Hydrazide

Cat. No.: B8103645

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An In-depth Technical Guide to the Safety, Handling, and Properties of **N3-PEG12-Hydrazide**

Disclaimer: No specific Material Safety Data Sheet (MSDS) is currently available for **N3-PEG12-Hydrazide**. The information provided in this guide is compiled from publicly available data for this compound and extrapolated from the safety data sheets of structurally related molecules, such as hydrazine hydrate and other PEGylated compounds. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should not be considered a substitute for a formal MSDS. All laboratory work should be conducted by trained personnel in a controlled environment, adhering to all institutional and governmental safety regulations.

## Introduction

**N3-PEG12-Hydrazide** is a heterobifunctional linker molecule widely utilized in bioconjugation, drug delivery, and nanotechnology. Its structure incorporates three key functional components: a terminal azide (N3) group, a hydrophilic 12-unit polyethylene glycol (PEG) spacer, and a terminal hydrazide (-CONHNH2) group. The azide group facilitates "click chemistry" reactions with alkyne- or cyclooctyne-containing molecules, enabling highly efficient and specific conjugation. The hydrazide group readily reacts with carbonyl compounds (aldehydes and ketones) to form hydrazone linkages. The PEG spacer enhances water solubility, reduces aggregation, and can improve the pharmacokinetic properties of the conjugated molecule.

This guide provides a comprehensive overview of the safety, handling, and known properties of **N3-PEG12-Hydrazide** to ensure its safe and effective use in a laboratory setting.

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **N3-PEG12-Hydrazide** is presented in the table below.

Property	Value	Reference
Molecular Formula	C27H51N5O13	[1]
Molecular Weight	657.74 g/mol	[1][2]
Appearance	White Solid or Colorless Liquid	[1][3]
Purity	≥95%	
Solubility	Good aqueous solubility is expected due to the PEG chain. Soluble in organic solvents like DMSO and DMF.	
Storage Conditions	-18°C for long-term storage, protect from light.	

## Hazard Identification and Safety Precautions

While specific toxicological data for **N3-PEG12-Hydrazide** is not available, the presence of the azide and hydrazide functional groups necessitates careful handling. The safety information for hydrazine hydrate, a related compound, indicates significant potential hazards.

### Potential Hazards

Based on the functional groups, the potential hazards of **N3-PEG12-Hydrazide** are inferred as follows:

Hazard Class	Potential Hazard
Acute Toxicity	Harmful if swallowed. Toxic in contact with skin. Fatal if inhaled.
Skin Corrosion/Irritation	Causes severe skin burns.
Eye Damage/Irritation	Causes serious eye damage.
Sensitization	May cause an allergic skin reaction.
Carcinogenicity	May cause cancer.
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.

## Recommended Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use in a well-ventilated area, preferably in a chemical fume hood. If aerosols or vapors are generated, a respirator may be necessary.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **N3-PEG12-Hydrazide** and to ensure laboratory safety.

### Handling

- Allow the vial to warm to room temperature before opening to prevent moisture condensation, which can lead to hydrolysis of the hydrazide group.
- Handle in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.

- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

## Storage

- Store in a tightly sealed container at -18°C for long-term storage.
- Protect from light.
- If preparing a stock solution, dissolve in an anhydrous solvent such as DMSO or DMF and store at -20°C under an inert gas. Avoid repeated freeze-thaw cycles.

## First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

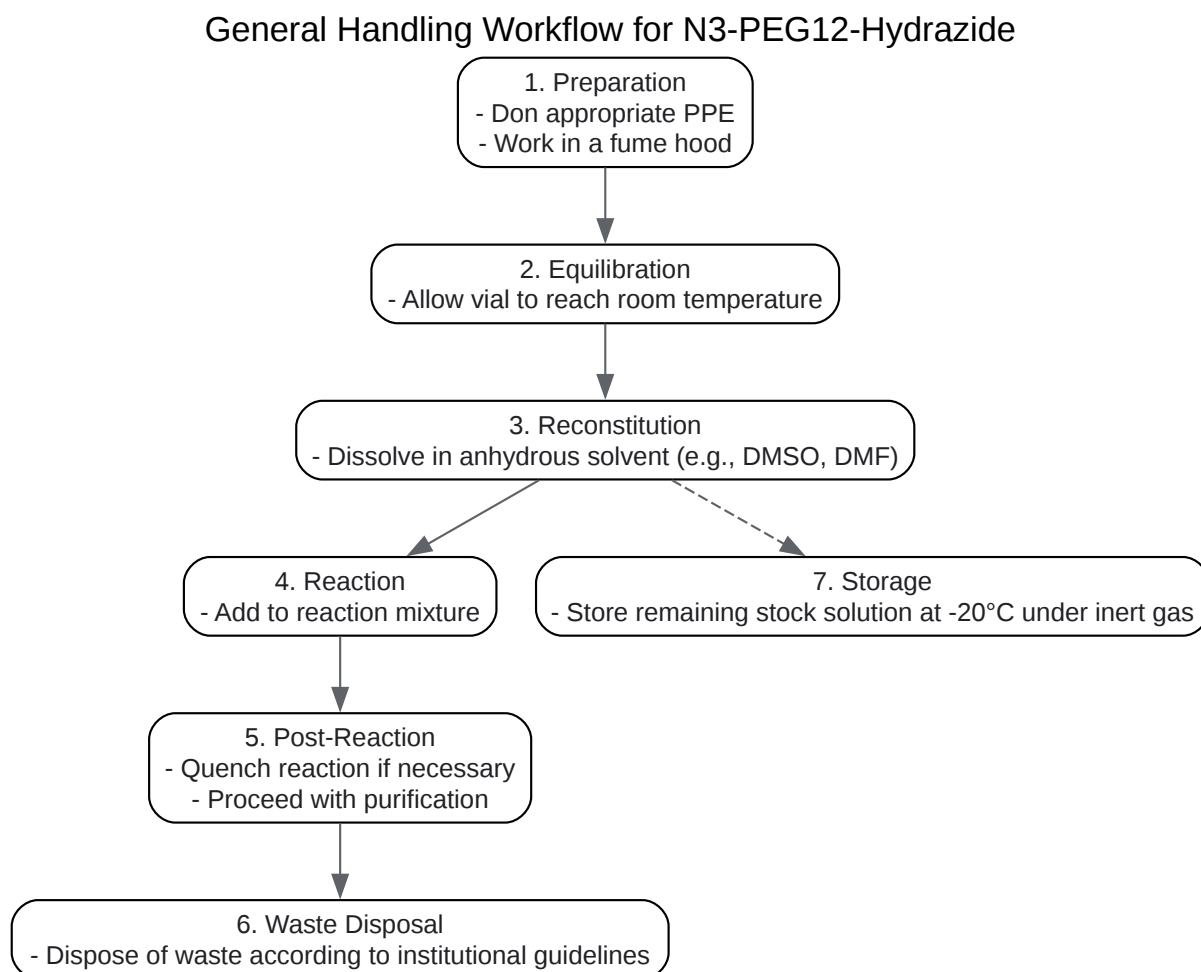
## Spill and Leak Procedures

- Personal Precautions: Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

## Experimental Protocols and Workflows

## General Workflow for Handling N3-PEG12-Hydrazide

The following diagram illustrates a general workflow for handling **N3-PEG12-Hydrazide** in a laboratory setting.



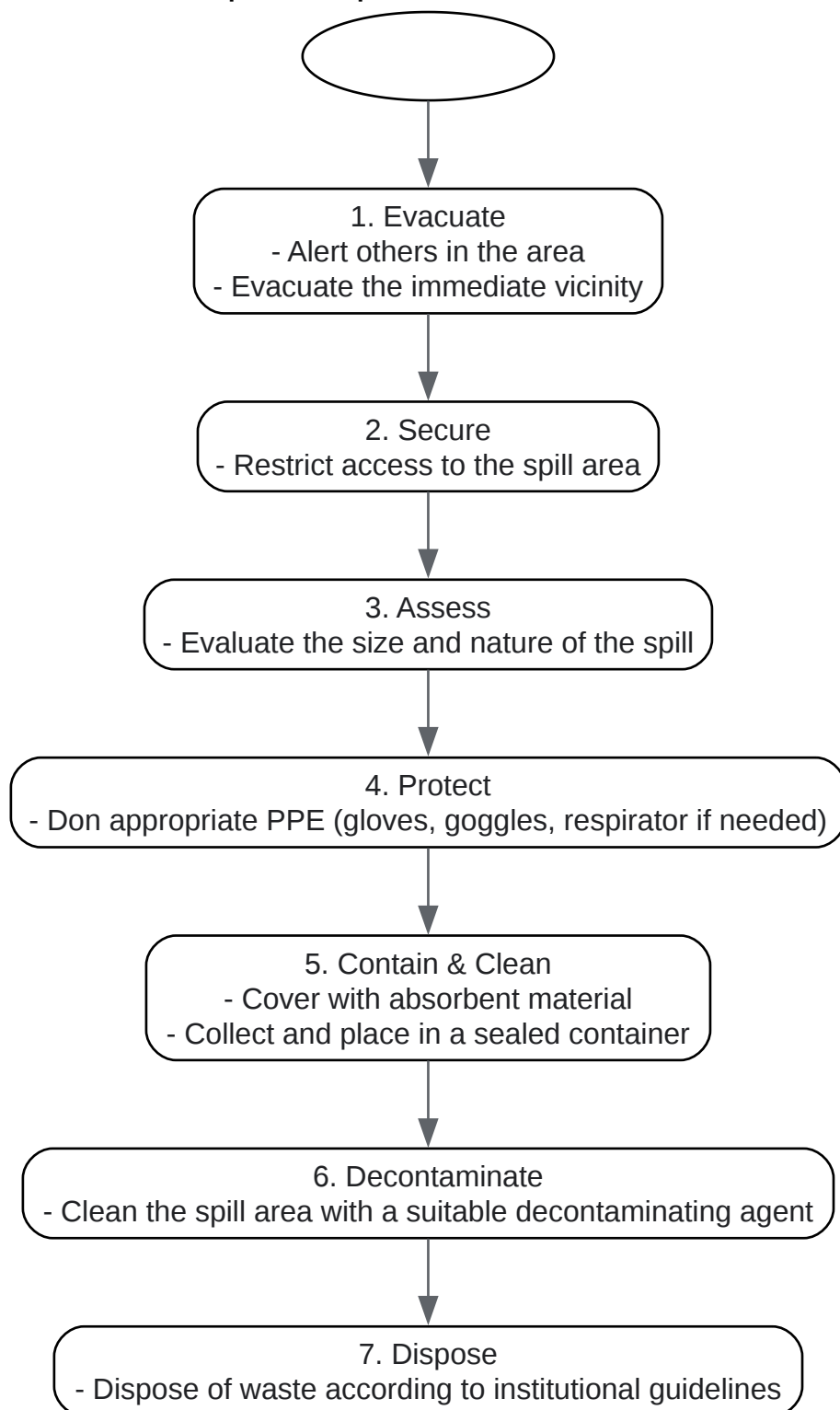
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Caption: General laboratory workflow for handling **N3-PEG12-Hydrazide**.

## Spill Response Procedure

The following diagram outlines the recommended procedure in the event of a spill.

### Spill Response Procedure



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## References

- 1. purepeg.com [purepeg.com]
- 2. BIOMATRIK. N<sub>3</sub>-PEG<sub>n</sub>-Hydrazide [biomatrik.com]
- 3. N3-PEG12-Hydrazide [chemicalbook.com]
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